

# PXS-5153A Sirius red staining area reduction

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**Compound Focus:** PXS-5153A

Cat. No.: S540662

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## Sirius Red Staining Data for PXS-5153A

The following table summarizes the key experimental findings from a pre-clinical study on liver fibrosis [1].

Experimental Model	Treatment	Effect on Sirius Red Staining Area	Supporting Data
CCl4-induced liver fibrosis (Rat)	PXS-5153A (10 mg/kg, oral, daily after 3 weeks of CCl4)	Significant reduction	A 2.2-fold increase in Sirius red area from disease was reduced with PXS-5153A treatment [1].

## Experimental Protocols for Sirius Red Staining

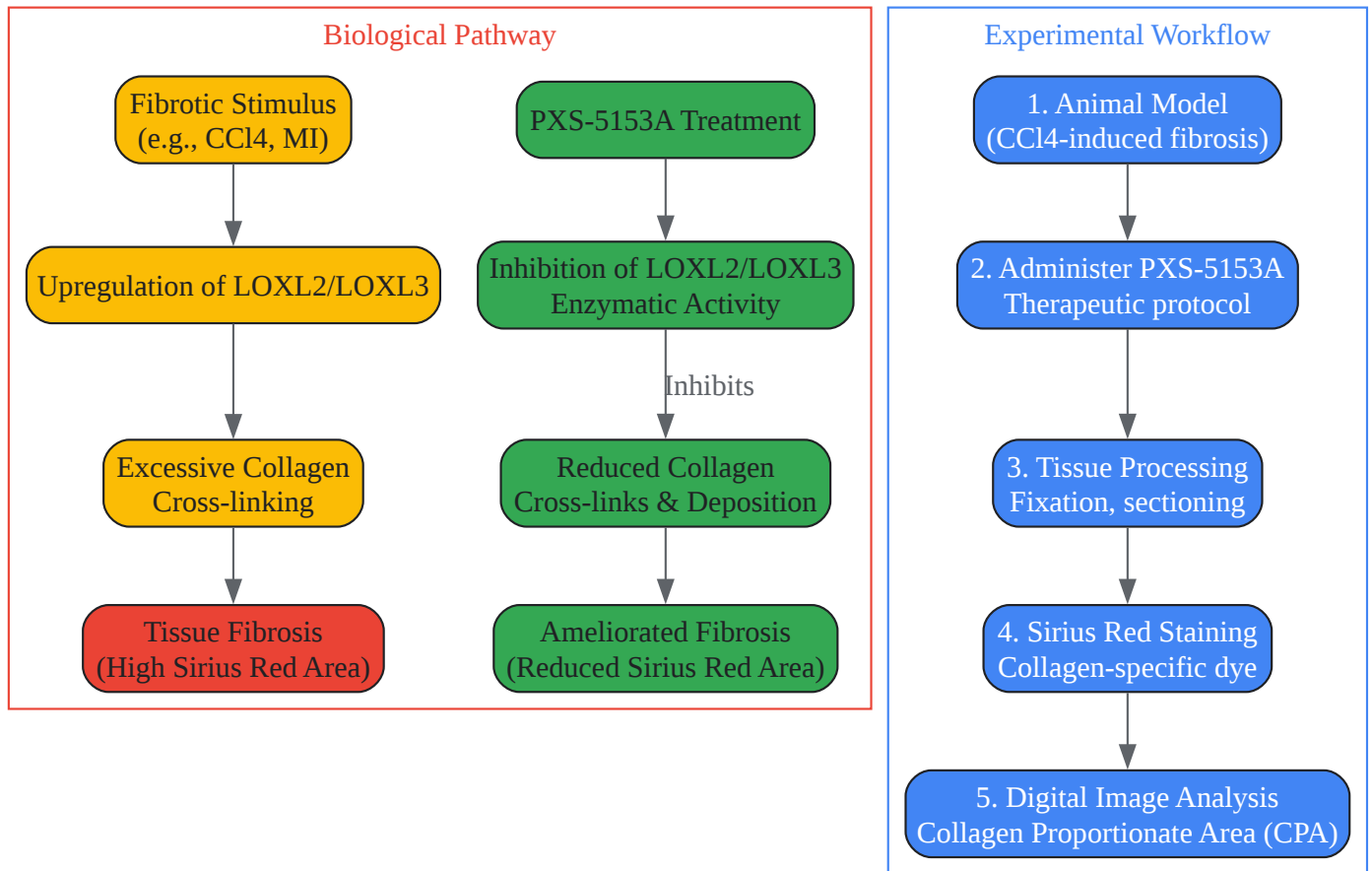
The search results provide details on the general methodology for Sirius red staining and the specific in vivo model used to generate the data above.

- **Sirius Red Staining Protocol:** The staining was performed to visualize and quantify collagen deposition [2]. While the exact protocol used in the **PXS-5153A** study was not detailed, a robust and commonly used method involves the following steps [2]:
  - **Tissue Preparation:** Tissue sections (e.g., liver lobes) are dissected and fixed in 4% formaldehyde for 24 hours before being embedded in paraffin.

- **Staining:** Deparaffinized sections are stained with a Picro-Sirius Red (PSR) solution. A standard protocol uses a 0.1% Sirius Red F3B (Direct Red 80) solution in a saturated aqueous picric acid solution.
- **Quantification:** The stained collagen fibers appear red. The fibrosis can be quantified as the **Collagen Proportionate Area (CPA)**, which is the area occupied by collagen divided by the entire examined tissue area. This is often done using digital image analysis (DIA) software for objectivity and accuracy [2].
- **In Vivo Animal Model:** The data was generated in a well-established rat model of liver fibrosis [1].
  - **Disease Induction:** Liver fibrosis was induced in Sprague Dawley rats by oral administration of carbon tetrachloride (CCl<sub>4</sub>) three times per week for 6 weeks.
  - **Therapeutic Treatment:** **PXS-5153A** was administered by oral gavage **after 3 weeks** of CCl<sub>4</sub> administration, continuing until the end of the study. This "therapeutic treatment" regimen tests the compound's ability to ameliorate existing fibrosis, not just prevent it.
  - **Tissue Analysis:** One lobe of the liver was fixed in formalin, stained with Sirius red, and the percentage coverage area was measured [1].

## Mechanism of Action and Experimental Workflow

The reduction in Sirius red staining is a direct result of **PXS-5153A** inhibiting the enzymatic activity of LOXL2/LOXL3. The following diagram illustrates the underlying signaling pathway and the key experimental steps that lead to the observed outcome.



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## Comparison with Other LOXL2 Inhibitors

For context, the table below compares **PXS-5153A** with other LOXL2 inhibitors mentioned in the search results.

Inhibitor Name	Target	Key Pre-clinical Efficacy Findings	Development Stage
PXS-5153A	Dual LOXL2/LOXL3 inhibitor [1] [3]	Reduced Sirius red area, collagen content, and cross-links in liver fibrosis; improved cardiac output after MI [1].	Pre-clinical
SNT-5382	Potent LOXL2 inhibitor (also inhibits LOXL3/4) [4]	Reduced fibrosis and improved cardiac function in a myocardial infarction (MI) mouse model [4].	Phase 1 Clinical Trials
Simtuzumab	LOXL2 selective antibody [4]	Did not inhibit enzymatic activity of LOXL2; clinical trial failures [4].	Clinical development halted

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